

Desmethyl-VS-5584 solubility issues and solutions

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Compound of Interest					
Compound Name:	Desmethyl-VS-5584				
Cat. No.:	B607069	Get Quote			

Technical Support Center: Desmethyl-VS-5584

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the solubility of **Desmethyl-VS-5584** and its hydrochloride salt. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Desmethyl-VS-5584**?

A1: **Desmethyl-VS-5584** is a dimethyl analog of VS-5584 and functions as a potent and selective dual inhibitor of mTOR (mammalian target of rapamycin) and PI3K (phosphoinositide 3-kinase).[1] It is structurally classified as a pyrido[2,3-d]pyrimidine derivative and is used in cancer research.

Q2: What are the different forms of **Desmethyl-VS-5584** available?

A2: **Desmethyl-VS-5584** is available as a free base and as a hydrochloride salt. These forms have different solubility characteristics.

Q3: What is the recommended solvent for preparing stock solutions of **Desmethyl-VS-5584**?

A3: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of both the free base and the hydrochloride salt. However, the solubility and preparation methods differ significantly between the two forms.



Q4: How should I store Desmethyl-VS-5584 powder and stock solutions?

A4: The powder form should be stored at -20°C for long-term stability (up to 2 years).[2][3] Stock solutions in DMSO should be aliquoted and stored at -80°C for up to 6 months or -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[4][5][6] Before use, allow the vial to equilibrate to room temperature for at least one hour.[3]

Solubility Data

The solubility of **Desmethyl-VS-5584** is a critical factor for successful in vitro and in vivo experiments. The following table summarizes the available solubility data.

Compound Form	Solvent	Solubility	Concentration (mM)	Notes
Desmethyl-VS- 5584 (Free Base)	DMSO	< 1 mg/mL	< 2.94 mM	Described as "slightly soluble".
Desmethyl-VS- 5584 Hydrochloride	DMSO	2.67 mg/mL	6.46 mM	Requires specific preparation protocol (see below).[4]

Molecular Weight of Free Base: 340.39 g/mol [7][8] Molecular Weight of Hydrochloride Salt: 413.30 g/mol [9]

Troubleshooting Guide for Solubility Issues

This guide addresses common problems encountered when dissolving **Desmethyl-VS-5584**.

Issue 1: **Desmethyl-VS-5584** (free base) is not dissolving in DMSO.

- Question: I am trying to dissolve Desmethyl-VS-5584 free base in DMSO, but it is not fully soluble or is precipitating out of solution. What should I do?
- Answer: The free base form of Desmethyl-VS-5584 has limited solubility in DMSO, reported to be less than 1 mg/mL.



- Solution 1: Check Concentration: Ensure you are not exceeding the known solubility limit.
- Solution 2: Gentle Warming: Gently warm the solution to 37°C to aid dissolution. Avoid excessive heat which could degrade the compound.
- Solution 3: Sonication: Use a bath sonicator to increase the rate of dissolution.
- Solution 4: Consider the Hydrochloride Salt: If higher concentrations are required, the hydrochloride salt offers improved solubility in DMSO with a specific protocol.

Issue 2: Difficulty dissolving **Desmethyl-VS-5584** hydrochloride salt in DMSO.

- Question: I have the hydrochloride salt of Desmethyl-VS-5584, but it's not dissolving at 2.67 mg/mL in DMSO at room temperature. Why is this happening and how can I fix it?
- Answer: Achieving the maximum solubility for the hydrochloride salt requires a specific procedure beyond simply adding the solvent.
 - Solution 1: Use Fresh, Anhydrous DMSO: Hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.[4] Use a fresh, unopened bottle or a properly stored anhydrous grade of DMSO.
 - Solution 2: Follow the Recommended Protocol: A specific protocol involving heat, sonication, and pH adjustment is necessary to reach 2.67 mg/mL. Please refer to the detailed experimental protocol below.
 - Solution 3: Visual Confirmation: Ensure the final solution is clear and free of any particulate matter before use.

Issue 3: Precipitation occurs when diluting DMSO stock solution into aqueous media (e.g., cell culture medium, PBS).

- Question: My Desmethyl-VS-5584 compound precipitates when I add it to my cell culture medium. How can I prevent this?
- Answer: This is a common issue for hydrophobic compounds dissolved in a high concentration of an organic solvent.



- Solution 1: Lower Final DMSO Concentration: Keep the final concentration of DMSO in your aqueous medium as low as possible (typically below 0.5% v/v) to maintain solubility and minimize solvent toxicity.
- Solution 2: Serial Dilutions: Perform serial dilutions in your aqueous medium. Add the DMSO stock solution to a small volume of medium first, mix thoroughly, and then add this to the final volume. This gradual change in solvent polarity can help prevent precipitation.
- Solution 3: Use of Surfactants or Pluronic F-68: For in vivo formulations or challenging in vitro systems, the addition of a small amount of a biocompatible surfactant like Tween-80 or Pluronic F-68 can help to maintain the compound in solution.

Experimental Protocols

Protocol 1: Preparation of a 2.67 mg/mL (6.46 mM) Stock Solution of **Desmethyl-VS-5584** Hydrochloride in DMSO

This protocol is based on the specific instructions provided for achieving the maximum reported solubility of the hydrochloride salt.[4]

Materials:

- Desmethyl-VS-5584 hydrochloride powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Water bath or heat block set to 60°C
- Bath sonicator
- Dilute Hydrochloric Acid (HCl) solution (e.g., 1N HCl)

Procedure:

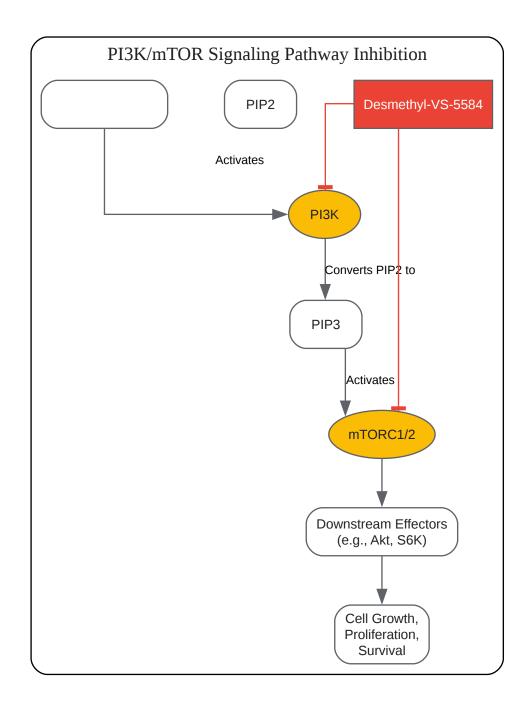


- Weigh the desired amount of Desmethyl-VS-5584 hydrochloride powder and place it in a sterile vial.
- Add the calculated volume of fresh, anhydrous DMSO to achieve a final concentration of 2.67 mg/mL.
- pH Adjustment: Carefully add a small amount of dilute HCl to adjust the pH of the solution to approximately 2. Note: This step is critical and should be done with caution. Monitor the dissolution of the compound.
- Sonication: Place the vial in a bath sonicator for 10-15 minutes.
- Heating: Transfer the vial to a heat block or water bath set at 60°C and incubate for 5-10 minutes, vortexing intermittently until the compound is fully dissolved.
- Final Check: Visually inspect the solution to ensure it is clear and free of any precipitate.
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C.

Visualizations

Below are diagrams illustrating key concepts related to **Desmethyl-VS-5584**.

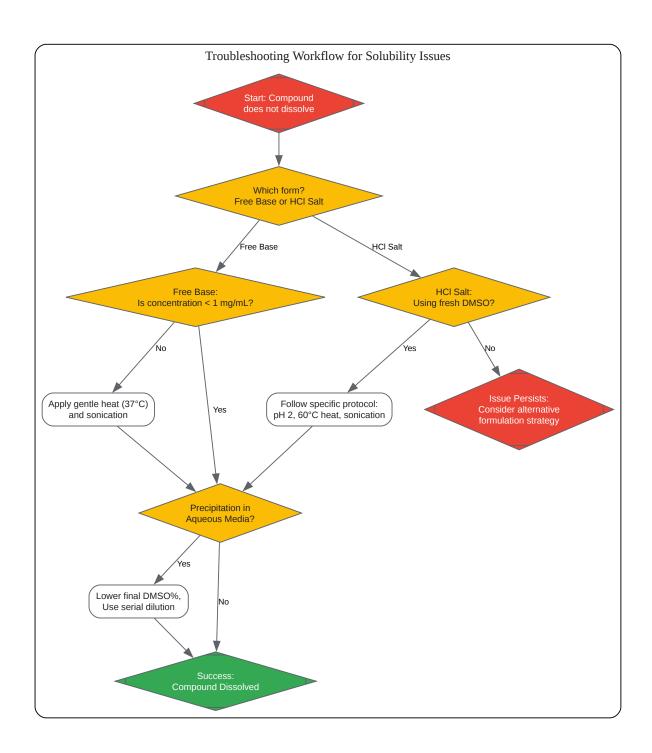




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Caption: Inhibition of the PI3K/mTOR pathway by Desmethyl-VS-5584.





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